

1-Cyclopropylpiperazine CAS number and identifiers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Cyclopropylpiperazine

Cat. No.: B079534

[Get Quote](#)

An In-depth Technical Guide to 1-Cyclopropylpiperazine

This document provides a comprehensive technical overview of **1-Cyclopropylpiperazine**, a heterocyclic amine used as a key intermediate in organic and pharmaceutical synthesis. The guide is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Core Identifiers and Chemical Structure

1-Cyclopropylpiperazine is a monosubstituted piperazine derivative. Its fundamental identifiers and structural representations are crucial for its unambiguous identification in research and regulatory contexts.

Identifier	Value	Citation(s)
CAS Number	20327-23-5	[1][2][3]
IUPAC Name	1-cyclopropylpiperazine	[1]
Molecular Formula	C ₇ H ₁₄ N ₂	[1][2]
Molecular Weight	126.20 g/mol	[1]
Canonical SMILES	C1CC1N2CCNCC2	[1]
InChI	InChI=1S/C7H14N2/c1-2-7(1)9-5-3-8-4-6-9/h7-8H,1-6H2	[1][2]
InChIKey	HNZJIWIXRPBFAN-UHFFFAOYSA-N	[1][2]

Physicochemical Properties

The physical and chemical properties of **1-Cyclopropylpiperazine** are essential for its handling, storage, and application in chemical reactions.

Property	Value	Citation(s)
Appearance	Colorless to light yellow clear liquid	[2][3]
Boiling Point	43 °C at 7 mmHg	[2][3]
Density	0.94 g/mL	[2][3]
Refractive Index	1.4804 (at 20 °C)	[2][3]
pKa (Predicted)	9.23 ± 0.10	[2]
Storage	Keep in a dark place, sealed in dry, room temperature.	[3]

Experimental Protocols

Detailed methodologies for the synthesis, purification, and analysis of **1-Cyclopropylpiperazine** are critical for its successful application and characterization.

Synthesis and Purification

A general method for preparing monosubstituted piperazines involves the reaction of a protected or protonated piperazine with an appropriate reagent. The following protocol is a representative procedure for the synthesis and subsequent purification of **1-Cyclopropylpiperazine**.

Objective: To synthesize and purify **1-Cyclopropylpiperazine**.

Materials:

- Piperazine
- A suitable cyclopropylating agent (e.g., cyclopropyl bromide)
- Base (e.g., Potassium Carbonate)
- Solvent (e.g., Acetonitrile)
- Silica Gel for column chromatography
- Eluent: 3.5 M Ammonia in Methanol (NH_3/MeOH)

Procedure:

- Reaction Setup: In a round-bottom flask, dissolve piperazine (1 equivalent) and a base such as potassium carbonate (2-3 equivalents) in a suitable solvent like acetonitrile.
- Addition of Reagent: To the stirred suspension, add the cyclopropylating agent (1 equivalent) dropwise at room temperature.
- Reaction: Heat the mixture to reflux and monitor the reaction progress using Thin-Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).

- Workup: Once the reaction is complete, cool the mixture to room temperature and filter to remove the inorganic salts. Concentrate the filtrate under reduced pressure to obtain the crude product.
- Purification: Purify the crude product by column chromatography on silica gel.[3]
- Elution: Elute the column with a 3.5 M solution of ammonia in methanol.[3]
- Isolation: Collect the pure fractions containing the product and evaporate the solvent under reduced pressure to yield **1-Cyclopropylpiperazine** as a yellow oil.[3]

Analytical Characterization

Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR is a primary technique for confirming the structure of the synthesized compound.

- Spectrum Details: The structure of the product can be confirmed by ^1H NMR spectroscopy.[3]
- Solvent: DMSO- d_6
- Frequency: 399.9 MHz
- Observed Chemical Shifts (δ):
 - 0.25-0.30 ppm (2H, multiplet)
 - 0.35-0.40 ppm (2H, multiplet)
 - 1.54-1.60 ppm (1H, multiplet)
 - 2.43 ppm (4H, triplet)
 - 2.60-2.65 ppm (4H, triplet)
 - 3.30 ppm (1H, singlet)[3]

Gas Chromatography-Mass Spectrometry (GC-MS): GC-MS is widely used for the analysis of piperazine-derived drugs and intermediates to confirm identity and purity.[1][4] The compound is separated on a GC column and subsequently ionized and fragmented in the mass

spectrometer. The resulting mass spectrum provides a molecular fingerprint, with the molecular ion peak and characteristic fragmentation patterns confirming the structure.

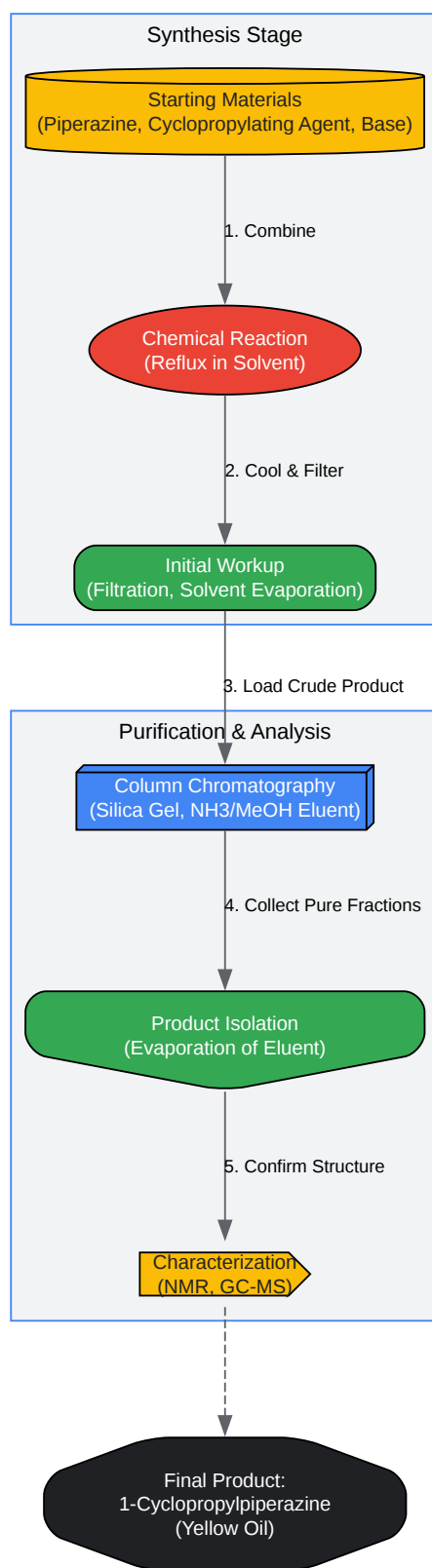
Biological Activity and Applications

The piperazine scaffold is recognized as a "privileged structure" in drug discovery, appearing in compounds with a vast array of biological activities, including antimicrobial, anti-depressant, anti-inflammatory, and anti-cancer effects.^{[5][6]}

1-Cyclopropylpiperazine itself is primarily utilized as a crucial building block and intermediate in the synthesis of more complex active pharmaceutical ingredients (APIs).^[7] A notable application is its role as a key intermediate in the manufacturing of Olaparib, a PARP inhibitor used in cancer therapy.^[7] The incorporation of the cyclopropylpiperazine moiety can influence the pharmacokinetic and pharmacodynamic properties of the final drug molecule.^[8]

Visualized Experimental Workflow

The following diagram illustrates the general workflow for the synthesis and purification of **1-Cyclopropylpiperazine**.



[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis and characterization of **1-Cyclopropylpiperazine**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-Cyclopropylpiperazine | C7H14N2 | CID 4742004 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 20327-23-5 CAS MSDS (1-Cyclopropylpiperazine) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 3. 1-Cyclopropylpiperazine | 20327-23-5 [chemicalbook.com]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. Piperazine skeleton in the structural modification of natural products: a review - PMC [pmc.ncbi.nlm.nih.gov]
- 7. 1-(Cyclopropylcarbonyl)piperazine-59878-57-8 [ganeshremedies.com]
- 8. CAS 59878-57-8: 1-(Cyclopropylcarbonyl)piperazine [cymitquimica.com]
- To cite this document: BenchChem. [1-Cyclopropylpiperazine CAS number and identifiers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b079534#1-cyclopropylpiperazine-cas-number-and-identifiers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com